

discovery and history of 3-Bromo-2-hydroxy-4-methoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-2-hydroxy-4-methoxybenzaldehyde

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2-Bromo-3-hydroxy-4-methoxybenzaldehyde (2-Bromo-isovanillin)

2-Bromo-3-hydroxy-4-methoxybenzaldehyde, also known as 2-Bromo-isovanillin, is a significant derivative of isovanillin.[2] Its primary importance lies in its role as a versatile precursor for the synthesis of various complex molecules.[2][3]

Synthesis

The most common method for the synthesis of 2-Bromo-3-hydroxy-4-methoxybenzaldehyde is the direct bromination of 3-hydroxy-4-methoxybenzaldehyde (isovanillin).[2][4]

Experimental Protocol: Synthesis of 2-Bromo-3-hydroxy-4-methoxybenzaldehyde from Isovanillin[4]

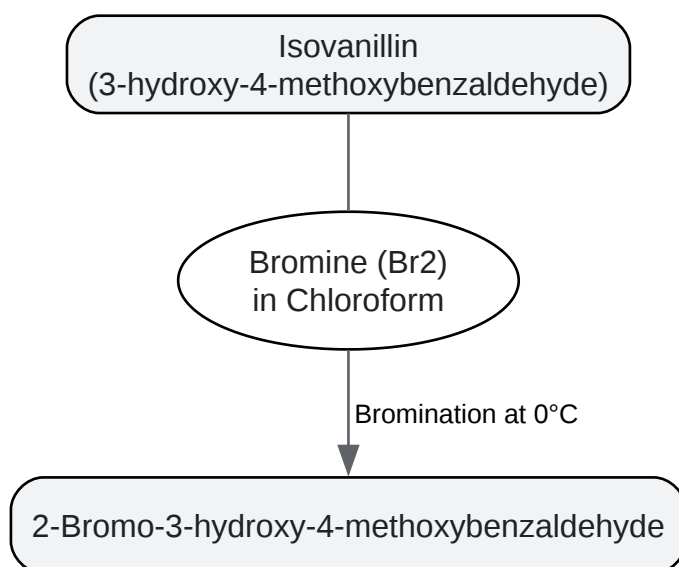
- Materials:
 - Isovanillin (3-hydroxy-4-methoxybenzaldehyde) (76.1 g, 0.5 mol)
 - Chloroform (950 mL total)
 - Bromine (27.3 mL, 0.5 mol)

- Water
- Procedure:
 - Suspend Isovanillin (76.1 g) in 750 mL of chloroform in a reaction vessel.
 - Cool the suspension to 0°C using an ice bath.
 - Slowly add a solution of bromine (27.3 mL) in 200 mL of chloroform to the cooled suspension.
 - After the addition is complete, add water to the reaction mixture.
 - The desired product, 2-bromo-3-hydroxy-4-methoxybenzaldehyde, will precipitate and can be collected.

Physicochemical Properties

Property	Value	Reference
CAS Number	2973-58-2	[3][5][6]
Molecular Formula	C ₈ H ₇ BrO ₃	[3][5][6]
Molecular Weight	231.04 g/mol	[3][5][6]
Melting Point	202-207 °C (lit.)	[3][5][6]
Boiling Point	289.5±35.0 °C (Predicted)	[2]
Density	1.653±0.06 g/cm ³ (Predicted)	[2]
Appearance	White to light yellow solid	[3]
Solubility	Dichloromethane, Ethyl Acetate	[2]

Synthetic Pathway



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Synthesis of 2-Bromo-3-hydroxy-4-methoxybenzaldehyde.

5-Bromo-2-hydroxy-3-methoxybenzaldehyde (5-Bromo-o-vanillin)

5-Bromo-2-hydroxy-3-methoxybenzaldehyde is another important isomer, derived from o-vanillin. It is utilized in the synthesis of various compounds, including ailanthoidol and benzimidazole-based ligands.^{[7][8]}

Synthesis

This compound is synthesized through the bromination of o-vanillin in the presence of sodium acetate and acetic acid.^{[7][9]}

Experimental Protocol: Synthesis of 5-Bromo-2-hydroxy-3-methoxybenzaldehyde from o-vanillin^{[7][9]}

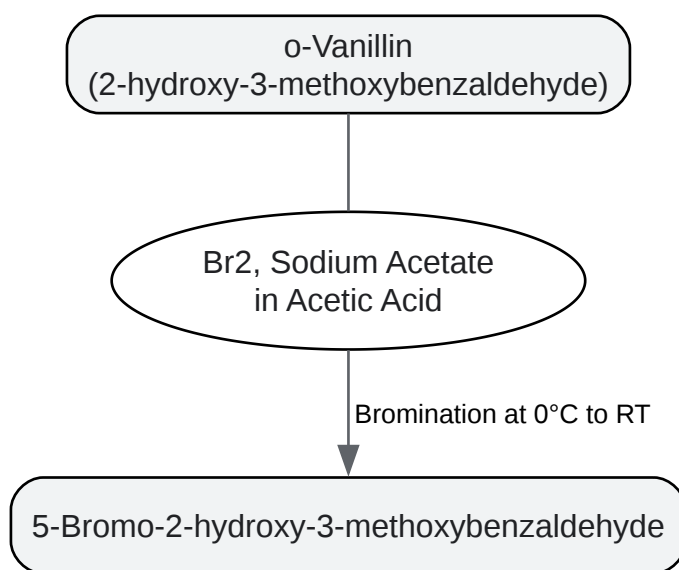
- Materials:
 - o-vanillin (2-hydroxy-3-methoxybenzaldehyde) (4.0 g, 0.026 mol)
 - Acetic acid (80 mL)

- Sodium acetate (2.37 g, 0.029 mol)
- Bromine (1.49 mL, 0.029 mol)
- Water
- Dichloromethane
- Brine
- Anhydrous magnesium sulfate
- Procedure:
 - Dissolve o-vanillin (4.0 g) in acetic acid (80 mL) in a reaction flask.
 - Add sodium acetate (2.37 g) at 0°C.
 - Slowly add bromine (1.49 mL) dropwise to the mixture.
 - Stir the reaction mixture at room temperature for 30 minutes.
 - Upon completion, add water (100 mL) and extract the aqueous phase with dichloromethane (3 x 80 mL).
 - Combine the organic phases and wash sequentially with water (100 mL) and brine (50 mL).
 - Dry the organic layer over anhydrous magnesium sulfate and concentrate under reduced pressure to obtain the crude product.
 - The crude product can be purified by column chromatography.

Physicochemical Properties

Property	Value	Reference
CAS Number	5034-74-2	[8]
Molecular Formula	C ₈ H ₇ BrO ₃	[8]
Molecular Weight	231.04 g/mol	[8]
Melting Point	125-127 °C (lit.)	[8]
Appearance	Yellow solid	[7]
Assay	97%	[8]

Synthetic Pathway



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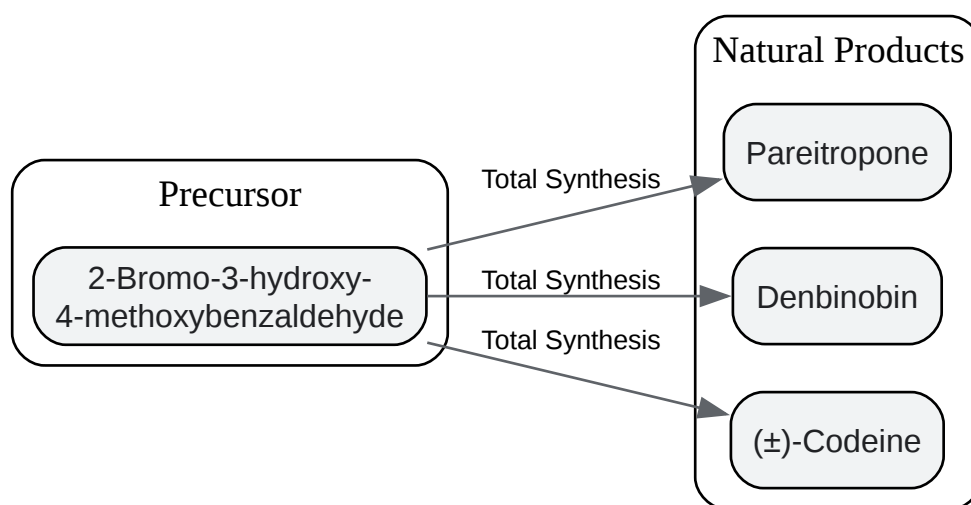
Synthesis of 5-Bromo-2-hydroxy-3-methoxybenzaldehyde.

Biological Activities and Applications

Brominated hydroxy-methoxybenzaldehydes and their derivatives have garnered interest for their potential biological activities. Research has indicated that these compounds may possess antioxidant and anticancer properties.[3][10] Specifically, derivatives have been shown to ameliorate oxidative damage in cell lines by reducing reactive oxygen species (ROS) and increasing the expression of antioxidant proteins.[10]

Furthermore, these compounds are valuable starting materials in the total synthesis of several natural products.[2][6] For instance, 2-Bromo-3-hydroxy-4-methoxybenzaldehyde is a key intermediate in the synthesis of pareitropone, denbinobin, and (±)-codeine.[2][6]

Role as a Synthetic Precursor



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Role as a precursor in natural product synthesis.

Conclusion

While the specific history of **3-Bromo-2-hydroxy-4-methoxybenzaldehyde** remains elusive in the current scientific literature, its isomers, 2-Bromo-3-hydroxy-4-methoxybenzaldehyde and 5-Bromo-2-hydroxy-3-methoxybenzaldehyde, are well-characterized compounds with established synthetic protocols. Their significance as versatile intermediates in organic synthesis, particularly for natural products and potentially bioactive molecules, underscores the importance of this class of compounds. Further research may yet uncover the history and potential applications of the lesser-known isomer, but for now, the focus remains on its more accessible and widely used counterparts.

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